using nonan-3-amine hydrochloride in pharmaceutical intermediate synthesis

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Compound of Interest	
Compound Name:	*nonan-3-amine hydrochloride*
CAS No.:	*855958-78-0*
Cat. No.:	*B6284638*

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Application Note: Strategic Utilization of **Nonan-3-amine Hydrochloride** in Pharmaceutical Synthesis

Executive Summary

Nonan-3-amine hydrochloride (1-ethylheptylamine HCl) is a specialized aliphatic amine building block used to introduce high-lipophilicity side chains into pharmaceutical intermediates. Unlike linear n-nonylamine, the branching at the 3-position provides a critical balance: it maintains a high LogP (~3.1 for the free base) for membrane permeability while introducing steric bulk that retards metabolic degradation (e.g., oxidative deamination).

This guide addresses the specific challenges of working with this lipophilic salt—specifically its surfactant-like properties, hygroscopicity, and the kinetic requirements for its activation in nucleophilic substitutions. Primary applications include the synthesis of fluorinated benzenesulfonamides (amyloid aggregation inhibitors) and lipophilic amide analogs (e.g., TRPV1 modulators).

Material Science & Handling

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Compound Identity:

- IUPAC Name: **Nonan-3-amine hydrochloride**
- Synonyms: 1-Ethylheptylamine hydrochloride; 3-Aminononane HCl
- Free Base CAS: 33787-95-0[1]
- Structure: $CH_3CH_2CH(NH_3^+Cl^-)(CH_2)_5CH_3$

Critical Quality Attributes (CQAs):

Property	Specification	Operational Implication
Appearance	White to off-white waxy solid	Tendency to clump; requires pulverization before weighing.
Hygroscopicity	Moderate to High	Absorbs atmospheric moisture, altering stoichiometry. Handle in desiccated glovebox or weigh rapidly.
Chirality	Racemic (typically)	Contains one stereocenter at C3. Unless chiral resolution is specified, assume 1:1 enantiomeric mixture.
Solubility	Water, MeOH, DCM (moderate)	Amphiphilic nature can cause foaming in aqueous workups.

Core Synthetic Protocols

Module A: In-Situ Salt Break & Activation

Rationale: The HCl salt is non-nucleophilic. Direct coupling requires quantitative liberation of the free amine. Due to its volatility and oxidation susceptibility, in-situ neutralization is superior to isolating the free base.

Reagents:

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- Nonan-3-amine HCl (1.0 equiv)
- Dichloromethane (DCM) (Anhydrous)
- N,N-Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (2.5 - 3.0 equiv)

Protocol:

- Suspension: Charge Nonan-3-amine HCl into the reactor. Add anhydrous DCM (10 mL/g). The salt will likely form a suspension.
- Activation: Cool to 0°C. Dropwise add DIPEA (2.5 equiv).
- Equilibration: Stir at 0°C for 15 minutes, then warm to Room Temperature (RT) for 30 minutes.
  - Observation: The suspension should clear as the lipophilic free amine dissolves and DIPEA·HCl remains in solution or precipitates (depending on concentration).
- Ready State: This solution is now a reactive nucleophile stock.

Module B: Sulfonamide Synthesis (Amyloid Inhibitor Scaffold)

Context: Based on patent literature for fluorinated benzenesulfonamides (e.g., EP4299062A1), this reaction installs the lipophilic tail onto a sulfonyl chloride core.

Reaction Scheme: $R\text{-}SO_2Cl + R'\text{-}NH_2 \rightarrow R\text{-}SO_2NH\text{-}R' + HCl$

Step-by-Step Protocol:

- Preparation: Prepare the Activated Amine Solution (from Module A) using 1.1 equivalents of Nonan-3-amine HCl relative to the sulfonyl chloride.
- Coupling:
  - Dissolve the substrate (e.g., Pentafluorobenzenesulfonyl chloride) in DCM.

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- Cool substrate solution to 0°C.
- Add the Activated Amine Solution dropwise over 20 minutes to control exotherm.

- Monitoring: Warm to RT and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 8:2) or LC-MS.[2]
  - Target: Disappearance of sulfonyl chloride.
- Quench & Workup (Critical Step):
  - Acid Wash: Wash reaction mixture with 1N HCl (2x). Purpose: Remove excess DIPEA and unreacted amine.
  - Brine Wash: Wash with saturated brine to break potential emulsions caused by the surfactant nature of the nonyl chain.
  - Drying: Dry over Na_2SO_4, filter, and concentrate.
- Purification: Recrystallization from Hexane/Ether is preferred over column chromatography for these waxy solids.

Module C: Amide Coupling (HATU Method)

Context: For attaching the amine to carboxylic acid scaffolds (e.g., fatty acid analogs).

Protocol:

- Activation: Dissolve Carboxylic Acid (1.0 equiv) in DMF. Add HATU (1.1 equiv) and DIPEA (2.0 equiv). Stir for 5 mins.
- Addition: Add Nonan-3-amine HCl (1.1 equiv) directly as a solid, followed immediately by an additional 1.2 equiv of DIPEA.
  - Note: Adding the salt solid directly works here because the excess base in the HATU mixture rapidly frees the amine in the polar DMF solvent.
- Reaction: Stir at RT for 12 hours.

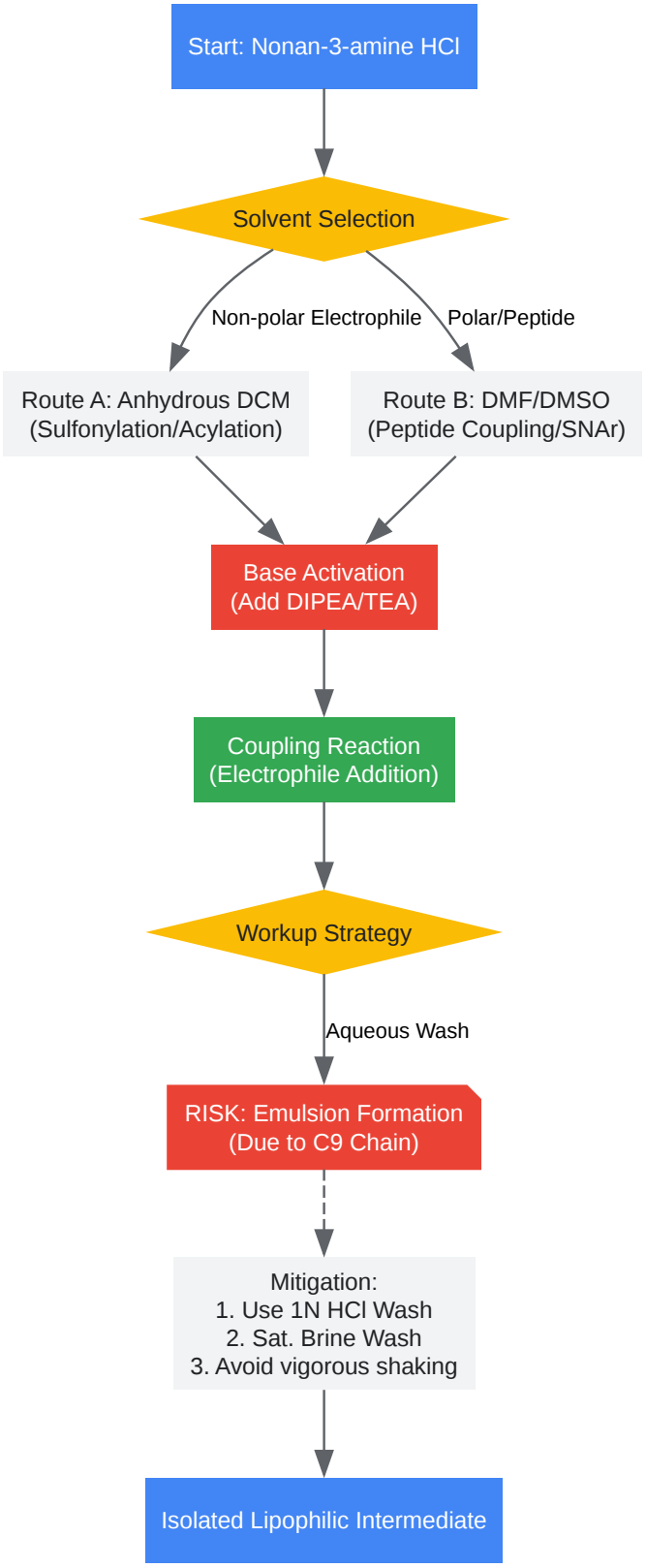
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- Workup: Dilute with EtOAc. Wash extensively with water (3x) to remove DMF and urea byproducts.

Process Visualization & Logic

The following diagram illustrates the decision logic for handling Nonan-3-amine HCl, specifically addressing its amphiphilic "surfactant" risks during workup.

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Figure 1: Workflow logic emphasizing the critical handling of surfactant-induced emulsions during the workup phase.

Analytical Quality Control

1. ^{1}H-NMR Verification ($CDCl_3$):

- Key Diagnostic Signal: The proton at the chiral center (CH-NH) typically appears as a multiplet around δ 2.7–2.9 ppm.
- Terminal Methyls: Look for two distinct methyl triplets/multiplets (one from the ethyl arm, one from the hexyl tail) at δ 0.8–0.9 ppm.
- Impurity Check: DIPEA salts often show multiplets at δ 3.0–3.7 ppm. Ensure these are removed after acid wash.

2. Mass Spectrometry:

- Mode: ESI Positive.
- Target Ion: $[M+H]^+$ = 144.17 (Free base MW is 143.17).

References

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Sources

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- 2. 19388-64-8|Bicyclo[3.3.1]nonan-3-amine hydrochloride|BLD Pharm [bldpharm.com]
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